Application Note: 1H NMR Spectroscopy Characterization of Methyl 2-(2,5-dihydroxyphenyl)acetate

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Compound of Interest

Compound Name:	*Methyl 2-(2,5-dihydroxyphenyl)acetate*
Cat. No.:	*B8707599*

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Introduction & Scope

Methyl 2-(2,5-dihydroxyphenyl)acetate (also known as Methyl Homogentisate) is a critical phenolic intermediate often encountered in the study of tyrosine catabolism (alkaptonuria research), pyomelanin biosynthesis, and pharmaceutical antioxidant development.

Characterizing this molecule presents specific challenges due to its susceptibility to autoxidation (forming the corresponding quinone) and the exchangeable nature of its phenolic protons. This Application Note provides a definitive protocol for the structural elucidation and purity assessment of **Methyl 2-(2,5-dihydroxyphenyl)acetate** using 1H NMR spectroscopy.

Key Technical Objectives:

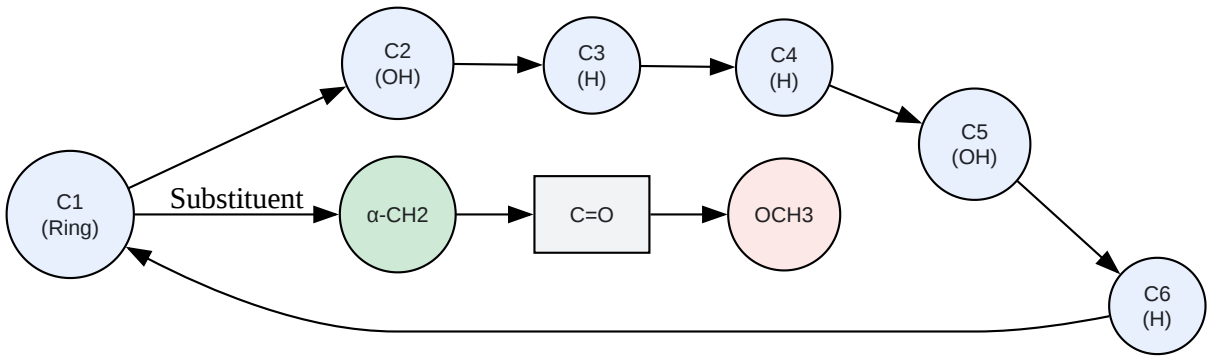
- Solvent Selection: Optimizing for hydroxyl proton visibility and solubility.
- Spectral Assignment: Unambiguous assignment of the 1,2,5-trisubstituted aromatic ring.

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- Purity Verification: Detecting common impurities like the hydrolyzed free acid (Homogentisic acid) or oxidation products (benzoquinones).

Chemical Structure & Numbering

To ensure accurate assignment, we utilize the following numbering scheme for the 1H NMR interpretation.



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Figure 1: Connectivity of **Methyl 2-(2,5-dihydroxyphenyl)acetate**. Note the 2,5-substitution pattern which defines the aromatic coupling constants.

Experimental Protocol

Sample Preparation

The choice of solvent is critical. While $CDCl_3$ is standard for esters, it often obscures phenolic protons due to exchange broadening. DMSO-d_6 is the required solvent for this protocol to ensure sharp, integrable phenolic signals and to prevent aggregation.

- Mass: Weigh 10.0 – 15.0 mg of the analyte.
- Solvent: Add 0.6 mL of DMSO-d_6 (99.9% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
- Vessel: Transfer to a high-quality 5 mm NMR tube (e.g., Wilmad 528-PP or equivalent) to minimize shimming errors.

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- Handling: Prepare immediately before acquisition to minimize air oxidation to the quinone form.

Instrument Parameters

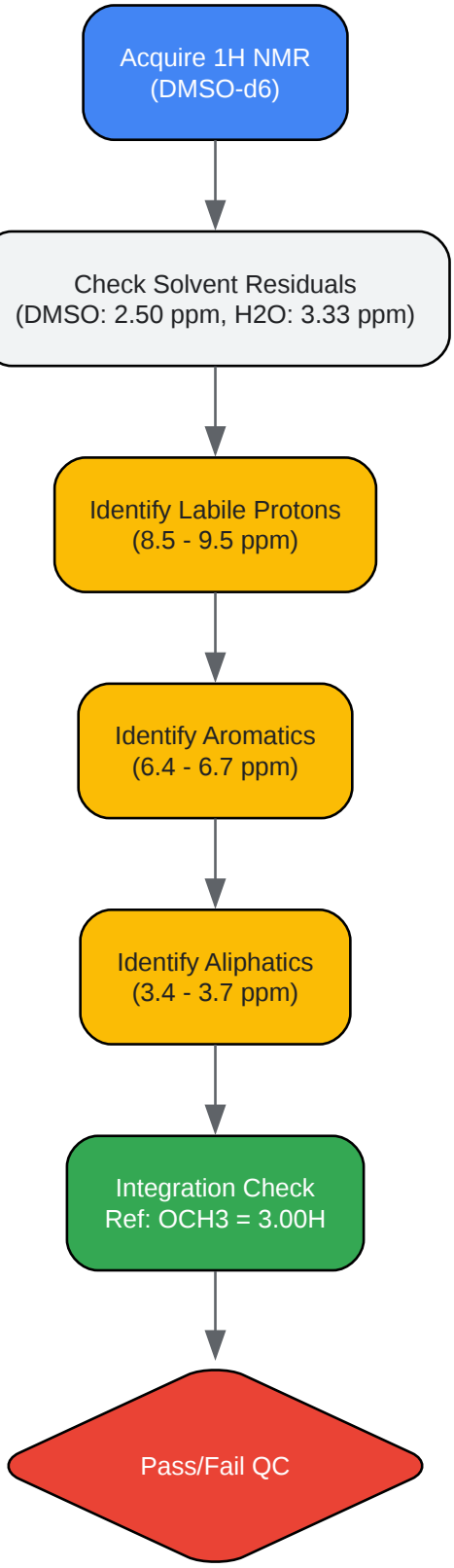
- Frequency: 400 MHz or higher recommended for clear resolution of aromatic coupling.
- Temperature: 298 K (25 °C).
- Pulse Sequence: Standard 1D Proton (e.g., zg30 on Bruker).
- Spectral Width: -2 to 14 ppm (to capture downfield OH signals).
- Relaxation Delay (d1): ≥ 5.0 seconds. Critical: Phenolic and quaternary carbons have long T1 relaxation times. A short d1 will lead to under-integration of the aromatic signals relative to the methyl ester.
- Scans (ns): 16 or 32 (Sufficient for >10 mg sample).
- Acquisition Time (aq): > 3.0 seconds.

Results & Discussion

Spectral Workflow

The following diagram outlines the logic flow for validating the spectrum.

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Figure 2: Step-by-step logic for spectral validation.

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Detailed Spectral Assignment (DMSO-d_6)

The 1H NMR spectrum of **Methyl 2-(2,5-dihydroxyphenyl)acetate** in DMSO-d_6 exhibits distinct regions. The molecule possesses a 1,2,5-trisubstituted benzene ring, resulting in an ABX-type aromatic system (or AMX depending on field strength), where H-3 and H-4 are ortho-coupled, and H-6 is isolated (showing only small meta-coupling).

Table 1: Chemical Shift Assignments

Frequency (δ ppm)	Multiplicity	Integration	Coupling Constant ( )	Assignment	Structural Note
8.80 – 9.10	Singlet (br)	1H	-	2-OH	Phenolic OH (ortho to acetate)
8.60 – 8.80	Singlet (br)	1H	-	5-OH	Phenolic OH (meta to acetate)
6.60 – 6.65	Doublet	1H	Hz	H-3	Ortho to H-4
6.50 – 6.55	Doublet of Doublets	1H	Hz	H-4	Ortho to H-3, Meta to H-6
6.45 – 6.50	Doublet (or d)	1H	Hz	H-6	Meta to H-4, Ortho to Acetate
3.58	Singlet	3H	-	-OCH_3	Methyl Ester
3.48	Singlet	2H	-	α-CH_2	Benzylic Methylene

Note: Chemical shifts may vary by ±0.05 ppm depending on concentration and temperature. The OH peaks are highly sensitive to water content in the DMSO.

Mechanistic Insight: The Aromatic Region

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The aromatic region is diagnostic.[1][2] Unlike 3,4-dihydroxyphenyl derivatives (where H-2 is the isolated singlet), in the 2,5-system:

- H-3 and H-4 are neighbors: They show a strong ortho coupling (~8.5 Hz).
- H-6 is isolated: It sits between the acetate group at C1 and the hydroxyl at C5. It typically appears as a narrow doublet (meta coupling to H-4) or a singlet if resolution is low.

Impurity Profiling

Common impurities to watch for:

- Homogentisic Acid (Hydrolysis Product): Look for the loss of the methyl singlet at 3.58 ppm and a shift in the methylene protons.
- Benzoquinone Acetate (Oxidation Product): Look for new olefinic signals in the 6.7–6.9 ppm range and the disappearance of OH signals. The solution will typically turn dark brown/black.
- Ethyl Acetate/Solvents: Common process residuals. Ethyl acetate gives a quartet at 4.03 ppm and singlet at 1.99 ppm in DMSO.

References

- Homogentisic Acid Pathway Characterization: Source: National Institutes of Health (NIH) / PubMed Context: Identification of HGA pathway intermediates.[3] Link:[Link]
- Phenolic Ester NMR Data (Analogous Structures): Source: National Institute of Standards and Technology (NIST) / NIH Context: General chemical shifts for hydroxyphenylacetic acid methyl esters. Link:[Link]
- IUPAC Recommendations for NMR Referencing: Source: International Union of Pure and Applied Chemistry Context:[4] Standard protocols for TMS referencing in organic solvents.[4] Link:[Link]
- Spectral Prediction & Database (NP-MRD): Source: Natural Products Magnetic Resonance Database Context: Predicted shifts for homogentisate derivatives. Link:[Link]

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